

Physical and chemical properties of Colletodiol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Colletodiol

Cat. No.: B1247303

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In-Depth Technical Guide to Colletodiol

For Researchers, Scientists, and Drug Development Professionals

Abstract

Colletodiol is a naturally occurring macrodiolide that has garnered interest due to its unique chemical structure and potential biological activities. This technical guide provides a comprehensive overview of the known physical and chemical properties of **Colletodiol**. Due to the limited availability of published experimental data, this guide synthesizes information from computational predictions and available literature to offer a thorough understanding of this compound. This document is intended to serve as a foundational resource for researchers and professionals in the fields of natural product chemistry, pharmacology, and drug development who are interested in exploring the therapeutic potential of **Colletodiol** and its analogues.

Chemical and Physical Properties

The fundamental chemical and physical properties of **Colletodiol** are summarized below. It is important to note that while computational data is readily available, experimentally determined values for properties such as melting point, boiling point, and solubility are not widely published, reflecting the compound's relatively recent discovery and the limited scope of its investigation to date.

Table 1: Physical and Chemical Properties of **Colletodiol**

Property	Value	Source
Molecular Formula	C ₁₄ H ₂₀ O ₆	PubChem
Molecular Weight	284.30 g/mol	PubChem
IUPAC Name	(3E,6R,9E,11R,12R,14R)-11,12-dihydroxy-6,14-dimethyl-1,7-dioxacyclotetradeca-3,9-diene-2,8-dione	PubChem
CAS Number	21142-67-6	PubChem
Appearance	Not reported	-
Melting Point	Not reported	-
Boiling Point	Not reported	-
Solubility	Not reported	-
Optical Rotation	Not reported	-
Computed XLogP3	0.9	PubChem
Computed Hydrogen Bond Donor Count	2	PubChem
Computed Hydrogen Bond Acceptor Count	6	PubChem
Computed Rotatable Bond Count	2	PubChem
Computed Exact Mass	284.12598835	PubChem
Computed Monoisotopic Mass	284.12598835	PubChem
Computed Topological Polar Surface Area	92.7 Å ²	PubChem
Computed Heavy Atom Count	20	PubChem
Computed Formal Charge	0	PubChem
Computed Complexity	400	PubChem

Spectroscopic Data

Detailed experimental spectroscopic data for **Colletodiol**, including Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS), are not readily available in public databases or the surveyed scientific literature. Spectroscopic analysis would be crucial for the structural confirmation and quality control of **Colletodiol** in any research or development setting.

For researchers isolating or synthesizing **Colletodiol**, the following general spectroscopic characteristics would be anticipated based on its structure:

- ^1H NMR: Signals corresponding to olefinic protons, protons on carbons bearing hydroxyl groups, methine protons, and methyl protons would be expected. The coupling patterns would provide significant information about the stereochemistry of the molecule.
- ^{13}C NMR: Resonances for carbonyl carbons, olefinic carbons, carbons attached to hydroxyl groups, and aliphatic carbons would be present.
- IR Spectroscopy: Characteristic absorption bands for hydroxyl (O-H) stretching, carbonyl (C=O) stretching of the ester groups, and carbon-carbon double bond (C=C) stretching would be prominent.
- Mass Spectrometry: The molecular ion peak corresponding to the exact mass of **Colletodiol** would be observed, along with fragmentation patterns characteristic of macrodiolides, such as losses of water and fragments resulting from the cleavage of the macrolide ring.

Experimental Protocols

Detailed experimental protocols for the isolation, purification, and synthesis of **Colletodiol** are not extensively documented in the publicly accessible scientific literature. Natural product isolation would typically involve extraction from the source organism (e.g., fungal cultures of *Colletotrichum* species) using organic solvents, followed by chromatographic separation techniques such as column chromatography, preparative thin-layer chromatography (TLC), and high-performance liquid chromatography (HPLC) to yield the pure compound.

A generalized workflow for the isolation and characterization of a natural product like **Colletodiol** is depicted below.



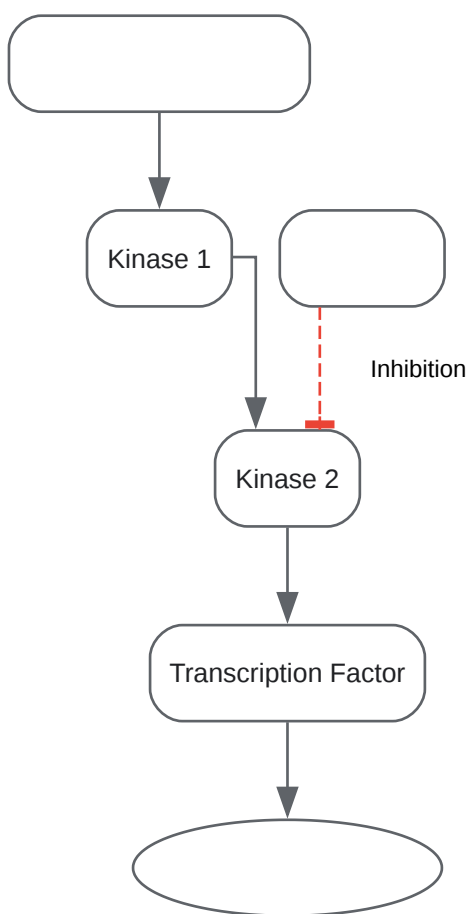
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Caption: Generalized workflow for the isolation and characterization of **Colletodiol**.

Biological Activity and Signaling Pathways

The biological activities of **Colletodiol** have not been extensively investigated, and as a result, there is no information available regarding its mechanism of action or any associated signaling pathways. Preliminary studies on similar macrodiolides suggest potential for a range of biological effects, which could include antimicrobial, cytotoxic, or anti-inflammatory activities. Further research is required to determine the pharmacological profile of **Colletodiol**.

Should future research elucidate a specific signaling pathway affected by **Colletodiol**, a diagrammatic representation would be invaluable. For instance, if **Colletodiol** were found to inhibit a particular kinase cascade, a diagram could be constructed as follows:



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Caption: Hypothetical signaling pathway inhibition by **Colletodiol**.

Conclusion and Future Directions

Colletodiol represents a structurally intriguing natural product with untapped potential. This guide consolidates the currently available information on its physical and chemical properties. The significant gaps in experimental data, particularly concerning its spectroscopic characterization, definitive physical properties, and biological activity, highlight the need for further research.

Future investigations should prioritize the following:

- Isolation and/or total synthesis of **Colletodiol** to obtain sufficient quantities for comprehensive characterization.

- Detailed spectroscopic analysis (1D and 2D NMR, high-resolution MS, IR) to create a complete and publicly available dataset for this compound.
- Determination of key physical properties, such as melting point, solubility in various solvents, and optical rotation.
- Screening for a wide range of biological activities to identify potential therapeutic applications.
- Elucidation of the mechanism of action and any relevant signaling pathways for any confirmed biological activities.

Addressing these research areas will be critical in unlocking the full potential of **Colletodiol** for scientific and therapeutic advancement.

- To cite this document: BenchChem. [Physical and chemical properties of Colletodiol]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1247303#physical-and-chemical-properties-of-colletodiol\]](https://www.benchchem.com/product/b1247303#physical-and-chemical-properties-of-colletodiol)

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